Application Note: Quantitative Analysis of N-Ethyl-3-methoxyaniline

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Compound of Interest

Compound Name:	*N-Ethyl-3-methoxyaniline*
CAS No.:	*41115-30-4*
Cat. No.:	*B1330492*

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**Abstract

This document provides a comprehensive guide to the quantitative analysis of **N-Ethyl-3-methoxyaniline**, a compound of interest in pharmaceutical development as a potential synthetic intermediate or process-related impurity. Accurate and precise quantification is paramount for ensuring drug substance purity, stability, and safety, in line with regulatory expectations.[1][2] This application note details two robust, validated analytical methodologies: High-Performance Liquid Chromatography with UV detection (HPLC-UV) for routine quality control, and Gas Chromatography-Mass Spectrometry (GC-MS) for high-sensitivity trace analysis and unambiguous identification. The protocols are designed for researchers, analytical scientists, and quality control professionals, with a focus on the scientific rationale behind procedural choices, adherence to validation principles, and practical implementation.

Introduction and Analytical Rationale

N-Ethyl-3-methoxyaniline ($C_9H_{13}NO$) is an aniline derivative that may be encountered during the synthesis of active pharmaceutical ingredients (APIs). As a potential process impurity, its presence in the final drug substance must be monitored and controlled to levels stipulated by

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regulatory bodies such as the International Council for Harmonisation (ICH).[1] The development of reliable, specific, and sensitive analytical methods is therefore a critical aspect of quality assurance in the pharmaceutical industry.[2]

The choice of analytical technique is dictated by the analyte's physicochemical properties and the specific requirements of the analysis (e.g., routine QC vs. trace-level impurity profiling). **N-Ethyl-3-methoxyaniline**'s aromatic structure and nitrogen-containing functional group inform the selection of the following primary techniques:

- High-Performance Liquid Chromatography (HPLC): Ideal for the analysis of semi-polar, non-volatile organic compounds. Coupled with a UV detector, it offers a robust, reliable, and widely accessible method for quantification in bulk materials and formulated products. Reverse-phase HPLC is particularly well-suited for separating aniline derivatives from other components.[3][4]

- Gas Chromatography-Mass Spectrometry (GC-MS): Provides exceptional sensitivity and specificity, making it the gold standard for identifying and quantifying trace-level impurities.[5] The mass spectrometer offers definitive structural confirmation, which is crucial for impurity identification.[6]

This guide provides detailed protocols for both HPLC-UV and GC-MS, enabling laboratories to select and implement the method best suited for their intended purpose.

Physicochemical Properties of **N-Ethyl-3-methoxyaniline**

A foundational understanding of the analyte's properties is essential for method development.

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Property	Value	Source
Molecular Formula	$C_9H_{13}NO$	[7]
Molecular Weight	151.21 g/mol	[7]
IUPAC Name	N-ethyl-3-methoxyaniline	[7]
CAS Number	41115-30-4	[7]
Structure		
CCNC1=CC(=CC=C1)OC	[7]	

The aromatic ring and methoxy group constitute a chromophore, making UV detection viable. The compound's molecular weight and potential volatility are suitable for both LC-MS and GC-MS analysis.

Protocol 1: Quantification by Reverse-Phase HPLC-UV

This protocol describes a method for the routine quantification of **N-Ethyl-3-methoxyaniline** in a drug substance, leveraging its UV absorbance for detection. The methodology is based on established principles for analyzing aniline derivatives.[3][4]

Principle and Causality

The method employs reverse-phase chromatography, where the stationary phase (e.g., C18) is nonpolar, and the mobile phase is a more polar mixture of water and an organic solvent (acetonitrile). **N-Ethyl-3-methoxyaniline**, being a moderately polar compound, will partition between the two phases. Its retention time is controlled by adjusting the organic solvent concentration in the mobile phase. An acidic modifier (e.g., formic or phosphoric acid) is added to the mobile phase to protonate residual silanols on the column surface, which prevents peak tailing and ensures sharp, symmetrical peaks for the amine analyte. Quantification is achieved by comparing the peak area of the analyte in a sample to that of a certified reference standard.

HPLC Workflow Diagram

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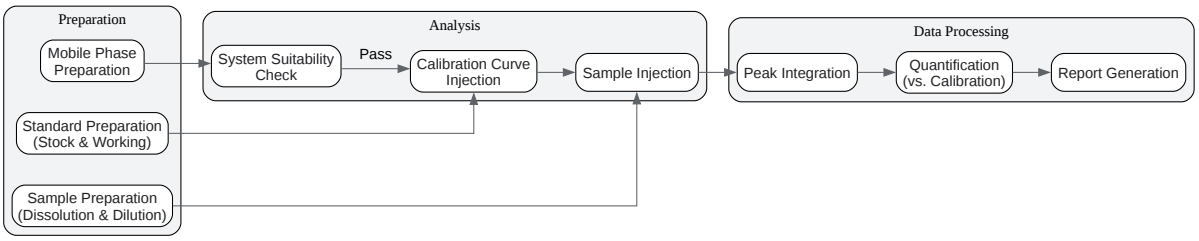

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Caption: Workflow for HPLC-UV quantification.

Step-by-Step Experimental Protocol

A. Reagents and Materials

- **N-Ethyl-3-methoxyaniline** Reference Standard (purity ≥99.5%)
- Acetonitrile (HPLC grade)
- Formic Acid (LC-MS grade)
- Deionized Water (18.2 MΩ·cm)
- Methanol (HPLC grade)
- Volumetric flasks and pipettes (Class A)
- 0.45 µm syringe filters

B. Instrument and Chromatographic Conditions

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Parameter	Recommended Setting	Rationale
HPLC System	Agilent 1260 Infinity II or equivalent	Standard system with UV detector.
Column	C18, 4.6 x 150 mm, 5 µm	General-purpose reverse-phase column providing good resolution.
Mobile Phase A	0.1% Formic Acid in Water	Acid modifier for good peak shape.[4]
Mobile Phase B	0.1% Formic Acid in Acetonitrile	Organic solvent for elution.
Gradient	30% B to 80% B over 10 min	To ensure elution of the analyte and clean the column.
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column.
Column Temp.	30 °C	For reproducible retention times.
Injection Vol.	10 µL	
UV Detection	240 nm	Aniline derivatives typically absorb in this region. Wavelength should be optimized via a UV scan.
Run Time	15 minutes	

C. Preparation of Solutions

- Standard Stock Solution (100 µg/mL): Accurately weigh ~10 mg of **N-Ethyl-3-methoxyaniline** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with a 50:50 mixture of Acetonitrile and Water (diluent).
- Calibration Standards: Prepare a series of at least five calibration standards by serial dilution of the Stock Solution with the diluent. A suggested range is 0.5, 1.0, 5.0, 10.0, and 20.0

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µg/mL.

- Sample Solution (Target concentration ~10 µg/mL): Accurately weigh an amount of drug substance containing approximately 1 mg of **N-Ethyl-3-methoxyaniline** into a 100 mL volumetric flask. Add diluent, sonicate to dissolve, and dilute to volume. Filter through a 0.45 µm syringe filter before injection.

D. Analysis Procedure

- Equilibrate the HPLC system with the initial mobile phase conditions for at least 30 minutes.
- Perform a system suitability test by injecting the 10.0 µg/mL standard five times. The %RSD for peak area should be ≤2.0%.
- Inject the diluent (blank) to ensure no interfering peaks are present.
- Inject the calibration standards in order of increasing concentration.
- Inject the sample solutions.

E. Data Analysis and Quantification

- Plot a calibration curve of peak area versus concentration for the standards.
- Perform a linear regression analysis. The correlation coefficient (r^2) should be ≥0.999.
- Calculate the concentration of **N-Ethyl-3-methoxyaniline** in the sample solution using the regression equation.
- Determine the final amount of the analyte in the original drug substance, accounting for the initial sample weight and dilutions.

Method Validation Framework

This method must be validated according to ICH Q2(R2) guidelines to ensure it is fit for its intended purpose.[8]

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Validation Parameter	Purpose	Acceptance Criteria Example
Specificity	To ensure the method accurately measures the analyte without interference.	No co-eluting peaks at the analyte's retention time in a placebo or spiked sample.
Linearity & Range	To verify a proportional relationship between concentration and response.	$r^2 \geq 0.999$ over the specified range (e.g., 0.5-20 µg/mL).
Accuracy	To assess the closeness of the measured value to the true value.	98.0% - 102.0% recovery for spiked samples at three concentration levels.
Precision	To measure the method's repeatability and intermediate precision.	%RSD ≤ 2.0% for repeatability (n=6) and intermediate precision.
Limit of Quantitation (LOQ)	The lowest concentration that can be reliably quantified.	Signal-to-Noise ratio ≥ 10.
Robustness	To evaluate the method's reliability under minor variations in parameters.	No significant change in results with small changes in flow rate, column temp, etc.

Protocol 2: Trace Quantification by GC-MS

This protocol is designed for high-sensitivity detection and definitive identification of **N-Ethyl-3-methoxyaniline**, making it suitable for trace impurity analysis in raw materials or final products. The method is adapted from established EPA protocols for aniline derivatives.[6]

Principle and Causality

The sample is first extracted into an organic solvent to isolate the analyte from non-volatile matrix components. The extract is injected into a gas chromatograph, where analytes are vaporized and separated based on their boiling points and interactions with a capillary column (e.g., a nonpolar HP-5ms). The separated compounds then enter a mass spectrometer, which ionizes them (typically via Electron Ionization - EI) and separates the resulting fragments based

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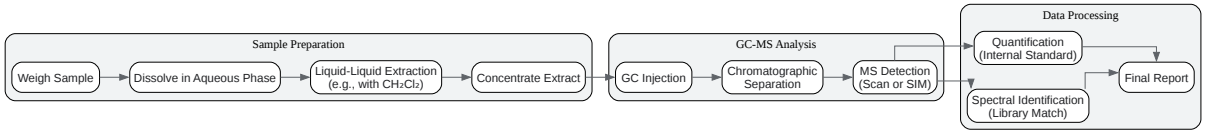
on their mass-to-charge ratio (m/z). This process generates a unique mass spectrum ("fingerprint") for each compound, allowing for unambiguous identification. For quantification, the instrument is operated in Selected Ion Monitoring (SIM) mode, where only specific, characteristic ions of the target analyte are monitored, drastically increasing sensitivity and selectivity.

GC-MS Workflow Diagram



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Caption: Workflow for GC-MS analysis.

Step-by-Step Experimental Protocol

A. Reagents and Materials

- **N-Ethyl-3-methoxyaniline** Reference Standard (purity ≥99.5%)
- Methylene Chloride (GC grade)
- Sodium Sulfate (anhydrous)
- Toluene (GC grade)
- Internal Standard (IS), e.g., N-Ethyl-3-methylaniline (CAS 102-27-2)
- Deionized Water

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- Sodium Hydroxide solution (for pH adjustment)

B. Instrument and Analytical Conditions

Parameter	Recommended Setting	Rationale
GC-MS System	Agilent 7890B GC with 5977B MSD or equivalent	Standard, robust system for this application.
Column	HP-5ms, 30 m x 0.25 mm, 0.25 µm	A 5% phenyl-methylpolysiloxane column offers good selectivity for semi-polar compounds.[9]
Carrier Gas	Helium, constant flow at 1.2 mL/min	Inert carrier gas.
Inlet Temp.	250 °C	Ensures complete vaporization.
Injection Mode	Splitless (1 µL)	For maximum sensitivity at trace levels.
Oven Program	80 °C (1 min), ramp at 15 °C/min to 280 °C (5 min)	Temperature program to separate analytes effectively.
MS Source Temp.	230 °C	Standard EI source temperature.
MS Quad Temp.	150 °C	
Ionization Mode	Electron Ionization (EI) at 70 eV	Standard mode for generating reproducible fragmentation patterns.
Acquisition	Scan Mode: 40-300 amu (for identification)SIM Mode: m/z 151, 136, 122 (for quantification)	Scan mode confirms identity. SIM mode provides high sensitivity. Ions are predicted based on structure (M+, M-CH_3, M-C_2H_5).

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C. Preparation of Solutions

- Internal Standard Stock (100 µg/mL): Prepare a stock solution of the chosen internal standard (e.g., N-Ethyl-3-methylaniline) in Toluene.
- Calibration Standards: Prepare a series of calibration standards in Toluene containing a constant concentration of the Internal Standard (e.g., 1 µg/mL) and varying concentrations of **N-Ethyl-3-methoxyaniline** (e.g., 0.05 to 5.0 µg/mL).
- Sample Preparation (Liquid-Liquid Extraction): a. Accurately weigh ~1 g of the sample into a separatory funnel. b. Dissolve in 50 mL of deionized water. Adjust pH to >11 with NaOH to ensure the aniline is in its free base form.[6] c. Spike with a known amount of the Internal Standard stock solution. d. Extract three times with 25 mL portions of Methylene Chloride. e. Combine the organic layers and dry by passing through a funnel containing anhydrous sodium sulfate. f. Concentrate the extract to a final volume of 1.0 mL using a gentle stream of nitrogen.

D. Analysis Procedure

- Inject 1 µL of each calibration standard into the GC-MS.
- Inject 1 µL of the prepared sample extract.

E. Data Analysis and Quantification

- For identification, compare the mass spectrum of the peak in the sample with that of a reference standard and/or a spectral library (e.g., NIST).
- For quantification, create a calibration curve by plotting the ratio of the analyte peak area to the internal standard peak area against the analyte concentration.
- Calculate the concentration of **N-Ethyl-3-methoxyaniline** in the sample extract from the calibration curve.
- Determine the final amount in the original sample, accounting for the initial weight and final extract volume.

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Comparative Summary of Techniques

Feature	HPLC-UV	GC-MS
Principle	Liquid-phase separation with UV absorbance detection	Gas-phase separation with mass-based detection
Selectivity	Moderate (based on retention time and UV spectrum)	Very High (based on retention time and mass spectrum)
Sensitivity	Good (µg/mL or high ng/mL range)	Excellent (low ng/mL to pg/mL range)
Identification	Tentative (based on retention time matching)	Definitive (based on mass spectral fingerprint)
Sample Prep	Simple (dissolve and inject)	More complex (often requires extraction)
Throughput	High	Moderate
Primary Use	Routine QC, assay, purity of major components	Trace impurity identification and quantification, residue analysis

Conclusion

The accurate quantification of **N-Ethyl-3-methoxyaniline** is a critical requirement in pharmaceutical quality control. This guide presents two robust and reliable methods to achieve this. The HPLC-UV method serves as an excellent choice for routine, high-throughput analysis where analyte concentrations are relatively high. Its simplicity and reliability make it ideal for standard quality control laboratories. For applications requiring higher sensitivity and definitive identification, such as trace impurity profiling or investigational studies, the GC-MS method is superior. Its ability to provide a unique mass spectral fingerprint ensures unambiguous confirmation of the analyte's identity. The selection between these two powerful techniques should be based on the specific analytical needs, required sensitivity, and the regulatory context of the analysis. In all cases, a thorough method validation in accordance with ICH guidelines is mandatory to ensure data integrity and compliance.[8][10]

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